

Alpiniaterpene A: A Technical Guide to its Chemical Structure and Properties

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Compound of Interest

Compound Name: Alpiniaterpene A

Cat. No.: B1163647

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Introduction

Alpiniaterpene A is a sesquiterpenoid first isolated from the rhizomes of *Alpinia officinarum*, a plant with a long history of use in traditional medicine. This document provides a comprehensive overview of the chemical structure, properties, and the experimental protocols used in the elucidation of **Alpiniaterpene A**, drawing from the primary scientific literature.

Chemical Structure and Properties

Alpiniaterpene A is classified as a cadinane sesquiterpene.^{[1][2][3]} Its chemical structure was determined through extensive spectroscopic analysis, including High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy, as well as quantum chemical Circular Dichroism (CD) calculations.^{[1][2][3]}

Table 1: Chemical and Physical Properties of **Alpiniaterpene A**

Property	Value	Source
Molecular Formula	C ₁₆ H ₂₂ O ₄	[2]
Molecular Weight	278.34 g/mol	[2]
CAS Number	1448667-05-7	[2]
Class	Cadinane Sesquiterpene	[1][2][3]
Source Organism	Alpinia officinarum	[1][2][3]

Chemical Structure:

While a 2D diagram is not available in the public domain, the structural elucidation was detailed in the primary literature.[1][2][3]

Experimental Protocols

The isolation and structural characterization of **Alpiniterpene A** involved a series of detailed experimental procedures.

Isolation Protocol

The isolation of **Alpiniterpene A** from the rhizomes of *Alpinia officinarum* was achieved using various column chromatographic methods.[1][2][3] The general workflow for such isolations typically involves:

- **Extraction:** The dried and powdered rhizomes are extracted with a suitable organic solvent (e.g., ethanol, methanol, or a mixture of solvents) to obtain a crude extract.
- **Fractionation:** The crude extract is then subjected to liquid-liquid partitioning or column chromatography on silica gel to separate compounds based on polarity.
- **Purification:** Fractions containing the target compound are further purified using repeated column chromatography, often employing different stationary phases (e.g., Sephadex, ODS) and solvent systems, until a pure compound is obtained.[1][2][3]

Diagram 1: General workflow for the isolation of **Alpiniterpene A**.

Structure Elucidation Methodology

The definitive structure of **Alpiniaterpene A** was established using a combination of modern spectroscopic techniques.^{[1][2][3]}

- **High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS):** This technique was employed to determine the precise molecular weight and elemental composition of the molecule, leading to the confirmation of its molecular formula as C₁₆H₂₂O₄.^[2]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A comprehensive suite of NMR experiments, including ¹H NMR, ¹³C NMR, and various 2D NMR techniques (e.g., COSY, HSQC, HMBC), were utilized to elucidate the connectivity of atoms and the overall carbon-hydrogen framework of the sesquiterpene.
- **Quantum Chemical Circular Dichroism (CD) Calculation:** To establish the absolute stereochemistry of the molecule, experimental CD spectra were compared with theoretically calculated spectra. This computational approach is a powerful tool for assigning the absolute configuration of chiral natural products.^[2]

Diagram 2: Logical workflow for the structure elucidation of **Alpiniaterpene A**.

Biological Activity and Signaling Pathways

As of the latest available scientific literature, the biological activity and potential signaling pathways modulated by **Alpiniaterpene A** have not been extensively investigated. The primary research focused on its isolation and structural characterization.^{[1][2][3]} Further studies are required to determine its pharmacological potential.

Conclusion

Alpiniaterpene A is a novel cadinane sesquiterpenoid isolated from *Alpinia officinarum*. Its chemical structure has been rigorously established through advanced spectroscopic and computational methods. While its biological properties remain largely unexplored, its unique structure warrants further investigation for potential applications in drug discovery and development. This technical guide provides a foundational understanding of **Alpiniaterpene A** for the scientific community.

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References

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